

# A Technical Guide to the Decay Chain and Stability of Neodymium-146

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## Compound of Interest

Compound Name: Neodymium-146

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## Abstract

**Neodymium-146** ( $^{146}\text{Nd}$ ) is one of five stable isotopes of the rare-earth element neodymium. Constituting approximately 17.2% of naturally occurring neodymium, its stability is a cornerstone of its utility in various scientific and industrial applications.<sup>[1][2]</sup> While observationally stable, theoretical models predict the possibility of extremely slow radioactive decay through alpha emission and double beta decay. This technical guide provides a comprehensive overview of the **Neodymium-146** decay chain, its exceptional stability, the experimental efforts to measure its decay, and its applications, particularly in the production of the medically significant radioisotope Promethium-147.

## Nuclear Properties and Stability of Neodymium-146

**Neodymium-146** is classified as a stable isotope.<sup>[1][3]</sup> Possessing 60 protons and 86 neutrons, its nuclear configuration results in a very high degree of stability. Theoretical considerations, however, suggest that it could undergo radioactive decay with an exceedingly long half-life, making direct observation of its decay a significant experimental challenge.

The primary theoretically possible decay modes for **Neodymium-146** are:

- Alpha ( $\alpha$ ) Decay to Cerium-142 ( $^{142}\text{Ce}$ )

- Double Beta ( $\beta^-\beta^-$ ) Decay to Samarium-146 ( $^{146}\text{Sm}$ )

Current experimental evidence has not yet detected the decay of **Neodymium-146**, and only lower limits for its half-life have been established.

## The Neodymium-146 Decay Chain

To fully understand the nuclear context of **Neodymium-146**, it is essential to examine its formation from parent nuclides and its potential decay into daughter products.

### Parent Nuclides

**Neodymium-146** is primarily formed through the beta decay of its two immediate parent isotopes: Praseodymium-146 and Promethium-146.<sup>[4]</sup>

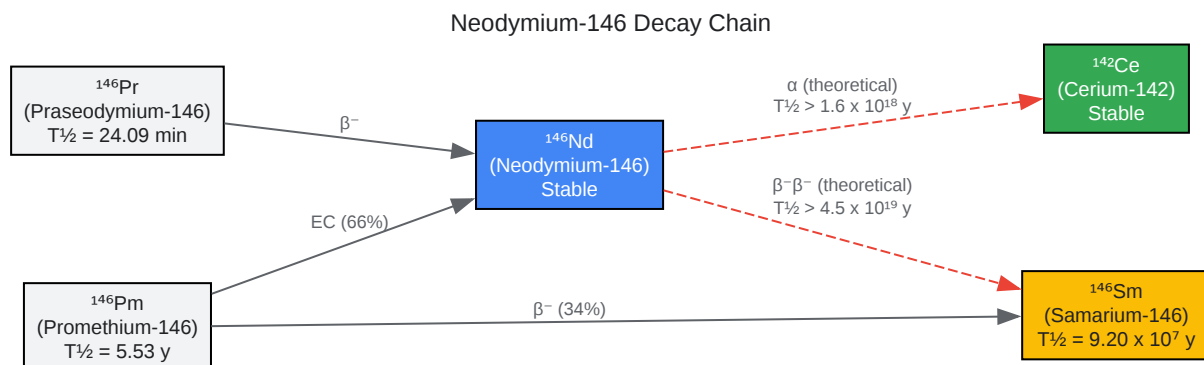
- Praseodymium-146 ( $^{146}\text{Pr}$ ): This isotope undergoes beta decay with a half-life of 24.09 minutes, transforming into **Neodymium-146**.<sup>[5]</sup>
- Promethium-146 ( $^{146}\text{Pm}$ ): This isotope has a more complex decay scheme, with a half-life of 5.53 years. It decays via electron capture (66%) to **Neodymium-146** and via beta decay (34%) to Samarium-146.<sup>[6]</sup>

### Potential Decay Products (Daughter Nuclides)

As **Neodymium-146** is observationally stable, its decay products are theoretical.

- Cerium-142 ( $^{142}\text{Ce}$ ): The product of a hypothetical alpha decay.
- Samarium-146 ( $^{146}\text{Sm}$ ): The product of a hypothetical double beta decay.

The following diagram illustrates the decay chain relationships for **Neodymium-146**.



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A diagram illustrating the formation of **Neodymium-146** from its parent isotopes and its theoretical decay paths.

## Quantitative Decay Data

The following table summarizes the key quantitative data for the nuclides involved in the **Neodymium-146** decay chain.

Nuclide	Half-life	Decay Mode(s)	Q-value (MeV)	Natural Abundance (%)
$^{146}\text{Pr}$	24.09 min[5]	$\beta^-$	4.07	0
$^{146}\text{Pm}$	5.53 y[6]	EC (66%), $\beta^-$ (34%)[6]	1.55 (EC), 1.47 ( $\beta^-$ )	0
$^{146}\text{Nd}$	Stable[1][3]	$\alpha$ (theoretical), $\beta^-\beta^-$ (theoretical)	1.18 ( $\alpha$ ), 0.07 ( $\beta^-\beta^-$ )	17.2[1]
$^{142}\text{Ce}$	Stable	-	-	11.114
$^{146}\text{Sm}$	$9.20 \times 10^7$ y[7]	$\alpha$	2.53[7]	0

## Experimental Protocols for Decay Searches

The extremely long predicted half-life of **Neodymium-146** necessitates highly sensitive experimental setups designed to minimize background radiation.

### Alpha Decay Search Methodology

The search for the alpha decay of **Neodymium-146** to the first excited state of Cerium-142 provides a clear example of the required experimental rigor.

Objective: To detect the 641.282 keV gamma quantum emitted during the de-excitation of the first excited state of  $^{142}\text{Ce}$ , which would be a signature of  $^{146}\text{Nd}$  alpha decay.[8]

#### Experimental Setup:

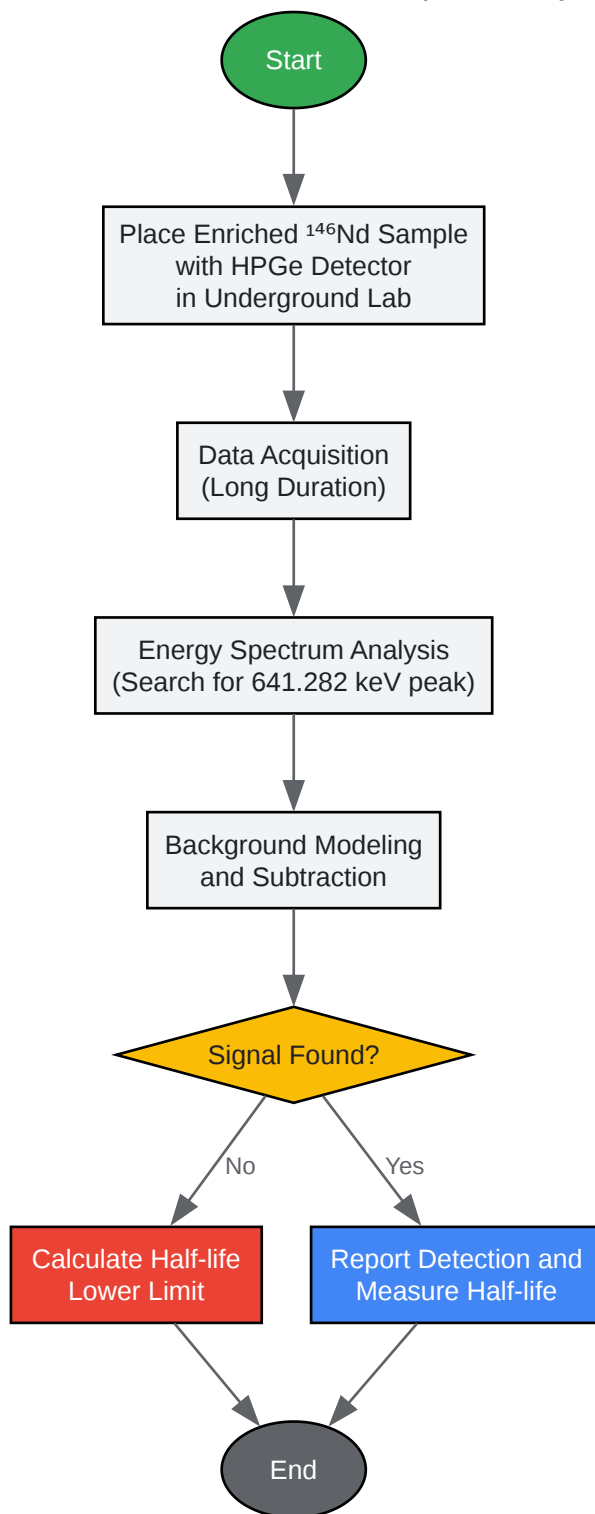
- Detector: An ultra-low background High Purity Germanium (HPGe) detector. These detectors are chosen for their excellent energy resolution, which is crucial for identifying specific gamma-ray energies.[8]
- Sample: A highly enriched sample of Neodymium, with a  $^{146}\text{Nd}$  abundance of 97.20(1)%.[8]
- Location: The experiment is conducted in a deep underground laboratory, such as the Felsenkeller Underground Lab of VKTA Rossendorf or the Gran Sasso National Laboratory (LNGS), to shield the detector from cosmic radiation.[8]
- Shielding: The detector is further enclosed in passive shielding made of materials with low intrinsic radioactivity, such as lead and copper, to reduce background from terrestrial radiation.

#### Procedure:

- The enriched  $^{146}\text{Nd}$  sample is placed in close proximity to the HPGe detector.
- Data is acquired for an extended period (e.g., 144 hours) to accumulate sufficient statistics.[8]
- The resulting energy spectrum is analyzed for a peak at 641.282 keV.

- The background in the region of interest is carefully modeled and subtracted.
- In the absence of a statistically significant signal, a lower limit on the half-life is calculated based on the detector efficiency, the number of  $^{146}\text{Nd}$  atoms, and the measurement time.

The following workflow diagram illustrates the experimental process.

Experimental Workflow for  $^{146}\text{Nd}$  Alpha Decay Search[Click to download full resolution via product page](#)

A flowchart of the experimental procedure for searching for the alpha decay of **Neodymium-146**.

## Double Beta Decay Search Methodology

The search for the neutrinoless double beta decay of various isotopes, including those of neodymium, employs advanced detector technologies. While a specific detailed protocol for a  $^{146}\text{Nd}$  double beta decay experiment is not readily available, the general methodologies involve either cryogenic calorimeters or loaded liquid scintillators.

Representative Protocol using Cryogenic Calorimeters:

Objective: To detect the simultaneous emission of two electrons with a combined energy equal to the Q-value of the double beta decay of  $^{146}\text{Nd}$  (approximately 0.07 MeV).

Experimental Setup:

- **Detector:** A cryogenic calorimeter (bolometer) array. These detectors operate at temperatures near absolute zero and measure the tiny temperature rise caused by the energy deposition from a decay event. This allows for excellent energy resolution.
- **Source:** The **Neodymium-146** isotope is incorporated directly into the crystal structure of the calorimeter, serving as both the source and the detector. This maximizes detection efficiency.
- **Location and Shielding:** Similar to the alpha decay search, the experiment is housed in a deep underground laboratory with extensive shielding to minimize background.
- **Data Acquisition:** The detector array is monitored for coincident signals that sum to the expected Q-value.

## Applications in Research and Drug Development

While **Neodymium-146** itself is stable, it serves as a crucial starting material for the production of the radioisotope Promethium-147 ( $^{147}\text{Pm}$ ).<sup>[9][10][11]</sup>  $^{147}\text{Pm}$  is produced by the neutron irradiation of  $^{146}\text{Nd}$  in a high-flux nuclear reactor.<sup>[9]</sup>

$^{147}\text{Pm}$  has several important applications relevant to the scientific and medical communities:

- Radiopharmaceuticals and Medical Imaging: Beta-emitting isotopes of promethium are utilized in targeted cancer therapies and as tracers in diagnostic imaging.
- Nuclear Batteries: Promethium-147 is used as a power source in long-life, compact atomic batteries. These have applications in medical devices such as pacemakers.[10]
- Industrial Gauging: The beta radiation from  $^{147}\text{Pm}$  is used in precision thickness gauges for thin films and coatings, a technique valuable in quality control for pharmaceutical and medical device manufacturing.[9]

## Conclusion

**Neodymium-146** is a fundamentally stable isotope, a property that underpins its utility. While theoretical predictions of its decay persist, experimental efforts have only succeeded in establishing extraordinarily long lower limits for its half-life, a testament to its stability. The primary technological relevance of **Neodymium-146** lies in its role as the precursor to Promethium-147, a radioisotope with significant applications in medicine and industry. Future advancements in detector technology and background reduction may one day allow for the direct observation of **Neodymium-146** decay, which would provide valuable insights into nuclear physics, but for all practical purposes, it remains a stable and valuable component of the natural isotopic landscape.

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